

Technical Guide: Solubility of 1-Methyl-1H-indazole-3-carboxylic Acid in Methanol

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Compound of Interest

Compound Name: 1-Methyl-1H-indazole-3-carboxylic acid

Cat. No.: B028222

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-Methyl-1H-indazole-3-carboxylic acid** in methanol. Due to the absence of specific quantitative solubility data in publicly available literature, this document focuses on qualitative solubility and provides a detailed, generalized experimental protocol for its quantitative determination. This guide is intended to support research, development, and formulation activities involving this compound.

Introduction to 1-Methyl-1H-indazole-3-carboxylic Acid

1-Methyl-1H-indazole-3-carboxylic acid ($C_9H_8N_2O_2$) is a heterocyclic carboxylic acid. It serves as a key intermediate in the synthesis of various pharmaceutical compounds, most notably as a precursor to the antiemetic drug Granisetron. Understanding its solubility in common organic solvents like methanol is crucial for its synthesis, purification, and formulation into drug products.

Solubility Data

While specific quantitative solubility data (e.g., in g/mL or mol/L) for **1-Methyl-1H-indazole-3-carboxylic acid** in methanol is not readily available in the reviewed literature, multiple sources confirm its qualitative solubility.

Table 1: Qualitative Solubility of **1-Methyl-1H-indazole-3-carboxylic Acid**

Solvent	Qualitative Solubility
Methanol	Soluble[1]
Dimethyl Sulfoxide (DMSO)	Soluble[1]
Water	Insoluble[1]

The solubility in polar organic solvents like methanol and DMSO, contrasted with its insolubility in water, is consistent with the molecular structure of the compound, which features both polar (carboxylic acid, indazole nitrogen atoms) and non-polar (methyl group, benzene ring) functionalities.

Experimental Protocol for Quantitative Solubility Determination

The following is a generalized experimental protocol for the gravimetric determination of the solubility of an organic compound, such as **1-Methyl-1H-indazole-3-carboxylic acid**, in methanol. This method is straightforward and can be adapted for various solute-solvent systems.

Objective: To determine the saturation solubility of **1-Methyl-1H-indazole-3-carboxylic acid** in methanol at a specific temperature.

Materials:

- **1-Methyl-1H-indazole-3-carboxylic acid** (high purity)
- Anhydrous methanol (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (readable to 0.1 mg)
- Glass vials with screw caps

- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Pipettes
- Drying oven

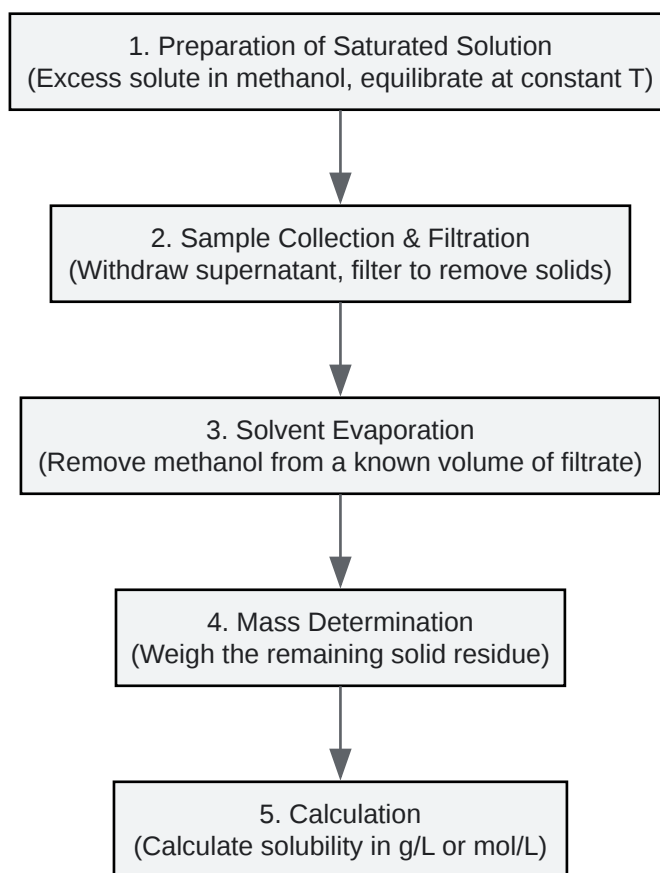
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1-Methyl-1H-indazole-3-carboxylic acid** to a known volume of methanol in a glass vial. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, allow the vial to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
 - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid premature crystallization.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed, clean, and dry volumetric flask. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:

- Record the exact volume of the filtered saturated solution.
- Evaporate the methanol from the volumetric flask using a gentle stream of nitrogen or by placing it in a fume hood. For higher boiling point solvents, a rotary evaporator may be used.
- Once the solvent is completely evaporated, place the flask in a drying oven at a temperature below the compound's melting point (the melting point of **1-Methyl-1H-indazole-3-carboxylic acid** is approximately 213 °C^[1]) until a constant weight is achieved.
- Allow the flask to cool to room temperature in a desiccator before weighing it on an analytical balance.
- Calculation of Solubility:
 - Subtract the initial weight of the empty flask from the final weight to determine the mass of the dissolved **1-Methyl-1H-indazole-3-carboxylic acid**.
 - Calculate the solubility using the following formula:

$$\text{Solubility (g/L)} = \text{Mass of dissolved solid (g)} / \text{Volume of filtered solution (L)}$$

Diagram 1: Experimental Workflow for Solubility Determination



Experimental Workflow for Solubility Determination

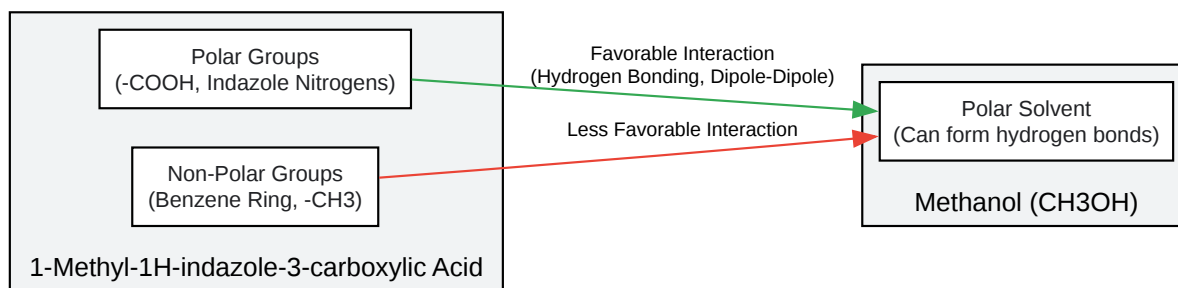
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Caption: A flowchart illustrating the key steps in the gravimetric determination of solubility.

Factors Influencing Solubility

The solubility of **1-Methyl-1H-indazole-3-carboxylic acid** in methanol is governed by the principle of "like dissolves like." The interplay of its structural features determines its interaction with the solvent.

Diagram 2: Structure-Solubility Relationship



Structure-Solubility Relationship

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Caption: A diagram showing the interactions between the solute's functional groups and the solvent.

The carboxylic acid group and the nitrogen atoms of the indazole ring are polar and capable of forming hydrogen bonds with methanol molecules. The benzene ring and the methyl group are non-polar. The overall solubility in methanol indicates that the favorable interactions between the polar groups and the polar solvent are significant enough to overcome the less favorable interactions of the non-polar parts.

Conclusion

While quantitative data for the solubility of **1-Methyl-1H-indazole-3-carboxylic acid** in methanol is not currently published, it is qualitatively known to be soluble. For applications requiring precise solubility values, the provided experimental protocol offers a reliable method for its determination. A thorough understanding of the compound's solubility is essential for optimizing reaction conditions, purification processes, and the development of pharmaceutical formulations.

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References

- 1. chembk.com [chembk.com]
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